

Technical Guide: Solubility Profile and Characterization of 2-Bromo-6-methoxyisonicotinamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Bromo-6-methoxyisonicotinamide

Cat. No.: B12953976

[Get Quote](#)

Executive Summary & Compound Profile

This guide provides a technical analysis of the solubility characteristics of **2-Bromo-6-methoxyisonicotinamide**, a functionalized pyridine derivative often employed as a scaffold in medicinal chemistry (e.g., for kinase inhibitors or NAD⁺ biosynthesis modulators).

While specific solubility constants (

or

) for this intermediate are rarely indexed in public pharmacopeial databases, its physicochemical behavior can be accurately predicted and managed through Structure-Property Relationships (SPR) and verified via the protocols defined herein.

Physicochemical Identity

- Systematic Name: 2-Bromo-6-methoxy-pyridine-4-carboxamide
- Molecular Formula:

- Molecular Weight: ~231.05 g/mol
- Structural Features:
 - Core: Pyridine ring (aromatic, electron-deficient).
 - H-Bond Donors (HBD): 2 (Amide

).
 - H-Bond Acceptors (HBA): 4 (Pyridine

, Amide

, Methoxy

).
 - Lipophilicity (Predicted LogP): ~1.2 – 1.6 (Moderate). The bromo and methoxy groups increase lipophilicity compared to the parent isonicotinamide (LogP ~ -0.6).

Solubility in DMSO (Dimethyl Sulfoxide)

Theoretical Basis

DMSO is the primary solvent of choice for this compound, particularly for preparing high-concentration stock solutions (e.g., for HTS or biological assays).

- Mechanism: DMSO is a polar aprotic solvent (

). It acts as a strong H-bond acceptor, effectively disrupting the intermolecular hydrogen bond network of the amide crystal lattice. The polarizable sulfur atom also stabilizes the electron-deficient pyridine ring and the polarizable bromine substituent.
- Prediction: Freely Soluble. Based on analogs (e.g., 2-Bromo-isonicotinamide), solubility is expected to exceed 50 mg/mL (>200 mM).

Protocol: Preparation of 100 mM Stock Solution

Objective: Create a stable stock solution for biological testing.

- Calculate Mass: For 10 mL of 100 mM solution:
- Weighing: Weigh ~231.1 mg of the solid into a tared, amber glass vial (to protect from potential photolysis of the C-Br bond).
- Solvent Addition: Add 8 mL of anhydrous DMSO (Grade: ACS Spectrophotometric or equivalent).
- Dissolution: Vortex for 30–60 seconds. The solution should become clear and colorless.
 - Troubleshooting: If particles persist (rare), sonicate at 35°C for 5 minutes.
- Final Volume: Adjust volume to exactly 10 mL with DMSO.
- Storage: Store at -20°C. DMSO is hygroscopic; seal with Parafilm under argon/nitrogen if possible.

Solubility in Methanol (MeOH)

Theoretical Basis

Methanol is a secondary solvent, useful for transfers, LC-MS sample preparation, and recrystallization.

- Mechanism: Methanol is a polar protic solvent. It can solvate the amide group via both H-bond donation and acceptance. However, the presence of the lipophilic bromine atom may slightly reduce solubility compared to the non-halogenated parent.
- Prediction: Soluble. Expected solubility range: 10 – 30 mg/mL.
- Thermodynamics: Solubility will be highly temperature-dependent. This property makes methanol (or MeOH/Water mixtures) an excellent candidate for recrystallization purification.

Application: Recrystallization Potential

If the compound contains non-polar impurities, methanol is an effective purification medium.

- Hot Filtration: Dissolve the crude solid in boiling methanol until saturation.

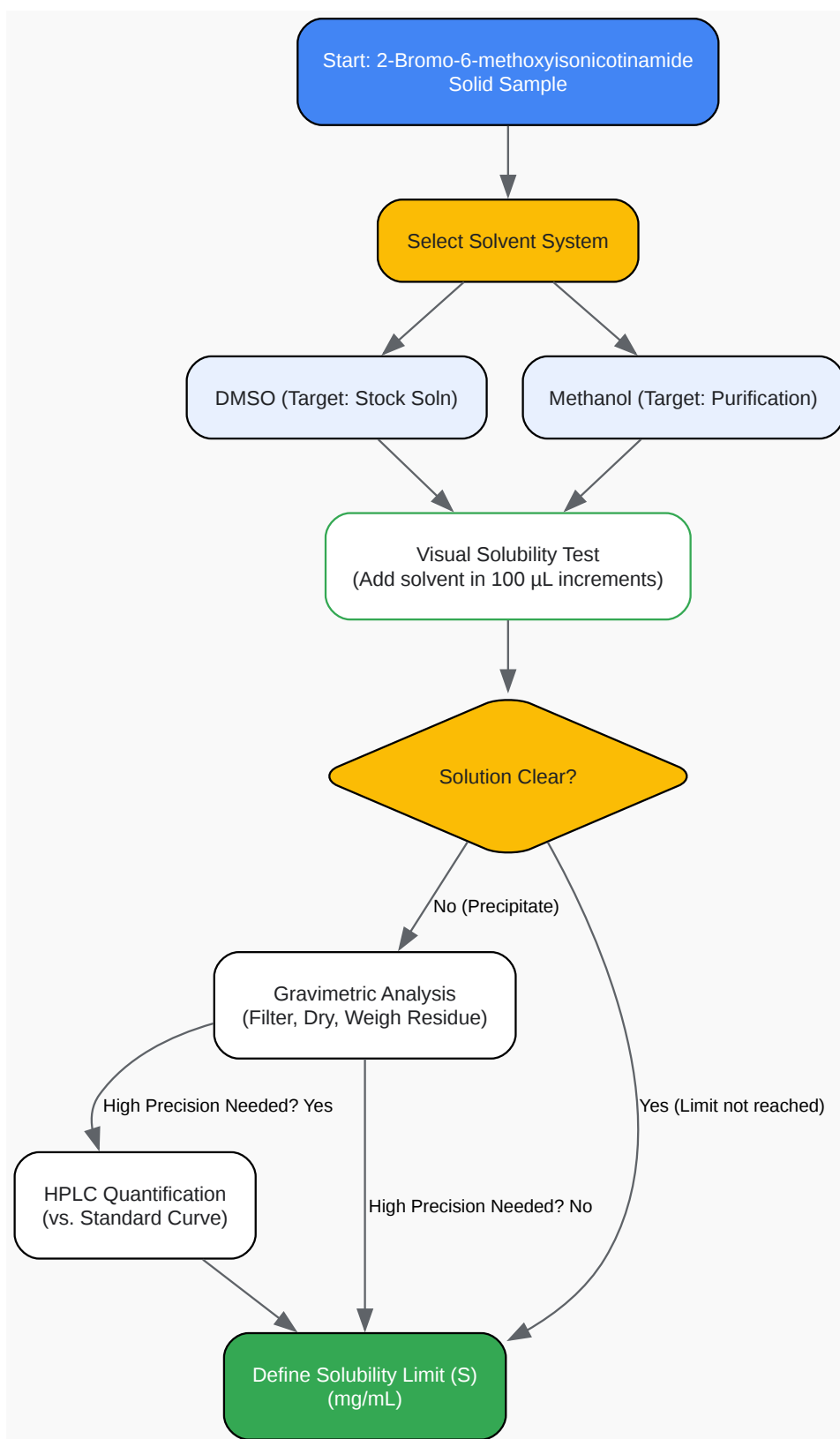
- Cooling: Slowly cool to 4°C. The bromo-methoxy substitution aids in crystal lattice formation, often yielding high-purity needles or plates.

Experimental Determination Protocols

Since batch-to-batch polymorphic variations can alter solubility, the following self-validating workflows are recommended to determine exact values.

Workflow Visualization

The following diagram outlines the decision process for solvent selection and solubility determination.



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for solubility determination and solvent selection.

Quantitative Protocol (HPLC Method)

For precise solubility data (e.g., for formulation), use this standard operating procedure (SOP).

- Saturation: Add excess **2-Bromo-6-methoxyisonicotinamide** to 1 mL of solvent (DMSO or MeOH) in a sealed vial.
- Equilibration: Shake/stir at 25°C for 24 hours.
- Filtration: Filter the suspension through a 0.22 µm PTFE syringe filter.
 - Note: Do not use Nylon filters with DMSO as they may extract impurities.
- Dilution: Dilute the filtrate 1:100 with Mobile Phase (e.g., Water/Acetonitrile 50:50).
- Quantification: Inject onto HPLC (C18 Column, UV detection at 254 nm). Calculate concentration against a known standard curve.

Summary Data Table

Parameter	DMSO	Methanol	Water (PBS pH 7.4)
Solubility Rating	High (Estimated >50 mg/mL)	Moderate (Estimated 10-30 mg/mL)	Low (< 1 mg/mL)
Primary Use	Stock solutions, Biological assays	Recrystallization, LC-MS prep	Aqueous dilution (max <1% DMSO)
Stability	Good (Store -20°C, Dark)	Moderate (Avoid evaporation)	Poor (Precipitation risk)
Heating Allowed?	Yes (Max 40°C for dissolution)	Yes (Reflux for purification)	N/A

References

- PubChem.Isonicotinamide (Compound Summary). National Library of Medicine. Available at: [\[Link\]](#)

- Gaylord Chemical.DMSO Solubility Data: Organic & Inorganic Compounds (Bulletin 102).[1]
Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- To cite this document: BenchChem. [Technical Guide: Solubility Profile and Characterization of 2-Bromo-6-methoxyisonicotinamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12953976/docs#technical-guide-solubility-profile-and-characterization-of-2-bromo-6-methoxyisonicotinamide\]](https://www.benchchem.com/product/b12953976/docs#technical-guide-solubility-profile-and-characterization-of-2-bromo-6-methoxyisonicotinamide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check